

# IUPAC name for Dimethyl 5-aminoisophthalate

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## Compound of Interest

Compound Name: *Dimethyl 5-aminoisophthalate*

Cat. No.: *B182512*

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An In-depth Technical Guide to **Dimethyl 5-aminoisophthalate**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Dimethyl 5-aminoisophthalate** is an aromatic organic compound that serves as a crucial intermediate in the synthesis of a variety of chemicals.[1][2] Due to its bifunctional nature, containing both amine and diester groups, it is a versatile building block in the agrochemical, pharmaceutical, and dyestuff industries.[2][3] Its formal IUPAC name is dimethyl 5-aminobenzene-1,3-dicarboxylate.[2][4][5] This guide provides a comprehensive overview of its chemical and physical properties, detailed synthesis protocols, and known applications, tailored for professionals in research and development.

## Chemical and Physical Properties

The fundamental properties of **Dimethyl 5-aminoisophthalate** are summarized below. This data is essential for its handling, characterization, and use in synthetic chemistry.

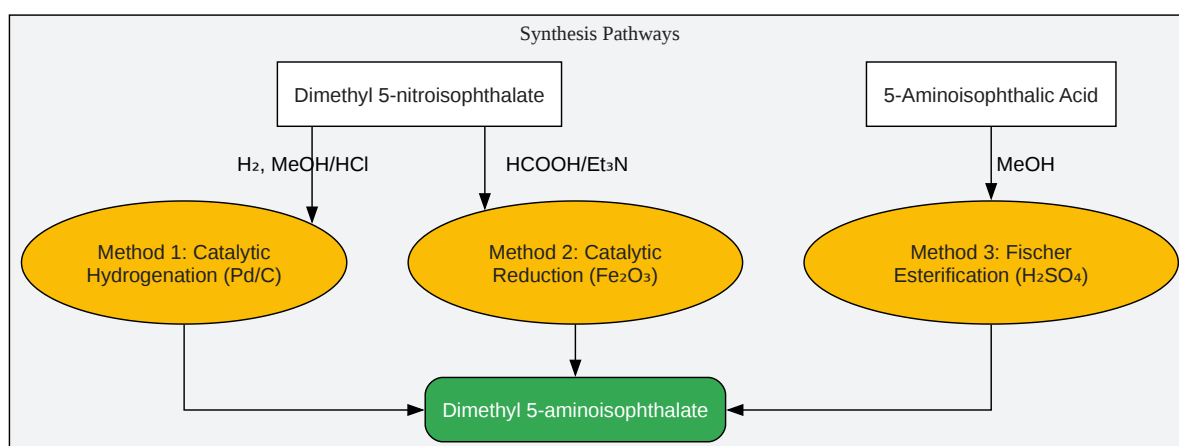
Property	Value	Reference(s)
IUPAC Name	dimethyl 5-aminobenzene-1,3-dicarboxylate	[1][2][4]
Synonyms	3,5-Dicarbomethoxyaniline, 5-Aminoisophthalic acid dimethyl ester	[4][5]
CAS Number	99-27-4	[1][2][4]
Molecular Formula	C <sub>10</sub> H <sub>11</sub> NO <sub>4</sub>	[1][2][4]
Molecular Weight	209.20 g/mol	[4]
Appearance	White to off-white crystalline solid/powder	[1][6]
Melting Point	178-181 °C	[3][6]
Boiling Point	178-180 °C	[3]
Density (Predicted)	1.248 ± 0.06 g/cm <sup>3</sup>	[3]
pKa (Predicted)	2.31 ± 0.10	[3]
Solubility	Soluble in chloroform, ethyl acetate, dichloromethane; Insoluble in water, methanol	[3][7]
InChI Key	DEKPYXUDJRABNK-UHFFFAOYSA-N	[1][4]
SMILES	COC(=O)C1=CC(=CC(=C1)N)C(=O)OC	[1][2]

## Synthesis and Experimental Protocols

**Dimethyl 5-aminoisophthalate** is typically synthesized via the reduction of its nitro-substituted precursor, Dimethyl 5-nitroisophthalate, or by the direct esterification of 5-aminoisophthalic acid. Several detailed methods have been reported.

## Logical Workflow for Synthesis

The general approach to synthesizing **Dimethyl 5-aminoisophthalate** involves either the reduction of a nitro group or the esterification of a carboxylic acid, as illustrated in the diagram below.



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General synthesis strategies for **Dimethyl 5-aminoisophthalate**.

### Protocol 1: Catalytic Hydrogenation of Dimethyl 5-nitroisophthalate

This method involves the reduction of the nitro group of Dimethyl 5-nitroisophthalate using palladium on carbon (Pd/C) as a catalyst.[3]

Materials:

- Dimethyl 5-nitroisophthalate (1 equivalent, e.g., 95.7g, 0.4 mol)

- 5% Palladium on Carbon (Pd/C) (e.g., 8g)
- Methanol (MeOH) (e.g., 0.8 L)
- 2M Hydrochloric Acid (HCl) (e.g., 0.3 L)
- 2M Sodium Hydroxide (NaOH)
- Deionized Water

#### Procedure:

- Charge a 2L hydrogenation vessel equipped with a mechanical stirrer and thermometer with Dimethyl 5-nitroisophthalate, 5% Pd/C, methanol, and 2M HCl.
- Purge the resulting suspension with nitrogen gas.
- Conduct the hydrogenation reaction at a temperature of 45 to 55 °C under mechanical stirring.
- Upon reaction completion, filter the suspension to remove the insoluble residue (catalyst).
- Adjust the pH of the filtrate to 10 using 2M NaOH.
- The crystallized solid product is recovered by filtration.
- Wash the product with deionized water and dry under vacuum over P<sub>2</sub>O<sub>5</sub> to yield **Dimethyl 5-aminoisophthalate** (yield: ~92%).<sup>[3]</sup>

## Protocol 2: Iron-Catalyzed Reduction of a Nitro Compound

This protocol uses an iron oxide-based catalyst for the reduction.<sup>[3]</sup>

#### Materials:

- Nitro precursor (e.g., Dimethyl 5-nitroisophthalate) (1 equivalent, 0.5 mmol)

- $\text{Fe}_2\text{O}_3/\text{NGr}@C$ -catalyst (50 mg, 5 mol% Fe)
- Dry Tetrahydrofuran (THF) (5 mL)
- Formic acid/Triethylamine ( $\text{HCOOH}/\text{Et}_3\text{N}$ ) mixture (5:2 ratio, 3.5 equivalents  $\text{HCOOH}$ )
- Ethyl Acetate
- Anhydrous Sodium Sulfate ( $\text{Na}_2\text{SO}_4$ )
- Silica for column chromatography
- n-hexane

Procedure:

- Add the  $\text{Fe}_2\text{O}_3/\text{NGr}@C$ -catalyst and dry THF to an oven-dried pressure tube.
- Sequentially add the nitro compound and the  $\text{HCOOH}/\text{Et}_3\text{N}$  mixture.
- Flush the pressure tube with argon gas, seal it, and heat the reaction to 120 °C for 20-24 hours.
- After completion, cool the mixture to room temperature and dilute it with ethyl acetate.
- Filter out the catalyst and wash it with ethyl acetate.
- Concentrate the filtrate containing the product.
- Purify the crude product by column chromatography on silica gel, using an n-hexane-ethyl acetate mixture as the eluent.
- Combine the fractions containing the product and dry them over anhydrous  $\text{Na}_2\text{SO}_4$ .
- Remove the solvent under vacuum to obtain the final product, **Dimethyl 5-aminoisophthalate**.<sup>[3]</sup>

## Protocol 3: Fischer Esterification of 5-Aminoisophthalic Acid

This method involves the direct esterification of 5-aminoisophthalic acid using methanol and an acid catalyst.<sup>[3]</sup>

Materials:

- 5-Aminoisophthalic acid (1 equivalent, e.g., 1.0 g, 5.52 mmol)
- Methanol (10 mL)
- Concentrated Sulfuric Acid ( $\text{H}_2\text{SO}_4$ ) (catalytic amount)
- Ethyl Acetate (EtOAc)
- Sodium Bicarbonate solution
- Brine
- Anhydrous Sodium Sulfate ( $\text{Na}_2\text{SO}_4$ )

Procedure:

- Dissolve 5-aminoisophthalic acid in methanol.
- Add a catalytic amount of concentrated  $\text{H}_2\text{SO}_4$  to the solution.
- Reflux the mixture at 90 °C overnight.
- After cooling, remove the solvent (methanol).
- Dissolve the residue in ethyl acetate (15 mL).
- Wash the organic solution sequentially with sodium bicarbonate solution (2 x 15 mL) and brine (2 x 15 mL).
- Dry the organic layer over anhydrous  $\text{Na}_2\text{SO}_4$ .

- Remove the solvent under vacuum to afford **Dimethyl 5-aminoisophthalate**.<sup>[3]</sup>

## Applications in Research and Drug Development

**Dimethyl 5-aminoisophthalate** is primarily valued as a synthetic intermediate.<sup>[6]</sup> Its applications span several areas:

- **Pharmaceuticals:** It serves as a raw material for various drug intermediates.<sup>[3]</sup> The presence of an aniline moiety and two ester groups allows for diverse subsequent chemical transformations to build complex bioactive molecules.
- **Dyestuffs:** The aromatic amine structure makes it a suitable precursor for the synthesis of azo dyes and other colorants.<sup>[2]</sup>
- **Material Science:** It is used in the production of specialty polymers and resins.<sup>[6]</sup> For example, it has been used to create luminescent coordination polymers.<sup>[2][7]</sup>
- **Chemosensors:** Recent research has demonstrated its use as a foundational scaffold for developing fluorescent chemosensors. A derivative of **Dimethyl 5-aminoisophthalate** has been synthesized to create a highly selective sensor for the detection of Cu<sup>2+</sup> ions.<sup>[8]</sup>

## Biological Activity and Signaling Pathways

Based on available scientific literature, **Dimethyl 5-aminoisophthalate** is not known to be a biologically active molecule that directly interacts with or modulates specific cellular signaling pathways. Its primary role in the life sciences is as a precursor or building block in the chemical synthesis of more complex, potentially bioactive compounds.<sup>[3][8]</sup> Searches for direct biological activity or pathway modulation did not yield specific results for this compound. Therefore, its utility in drug development is as a starting material rather than an active pharmaceutical ingredient.

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